

basic properties and interactions of quarks

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An In-depth Technical Guide to the Basic Properties and Interactions of **Quarks**

Topic: Basic Properties and Interactions of **Quarks** Content Type: An in-depth technical guide or whitepaper on the core. Audience: Researchers, scientists, and drug development professionals.

Abstract

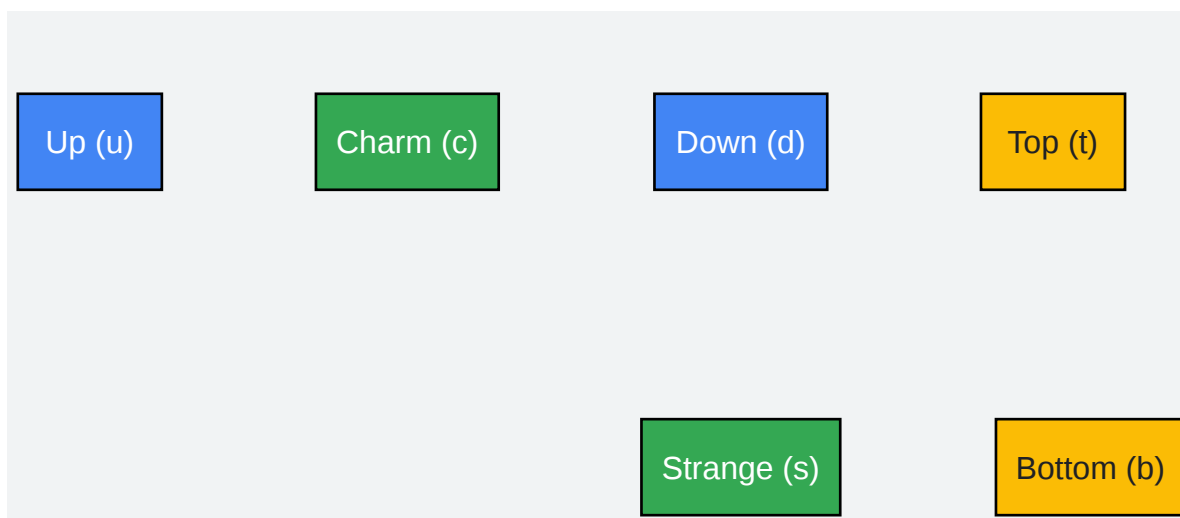
Quarks are elementary particles and a fundamental constituent of matter, forming the building blocks of protons and neutrons.[1][2] Governed by the principles of the Standard Model of particle physics, their behavior is characterized by a unique set of intrinsic properties and their engagement in all four fundamental interactions.[1][2] Understanding these properties and interactions is crucial for advancing our knowledge of the subatomic world. This guide provides a technical overview of the six types of **quarks**, their fundamental properties such as mass, charge, and spin, and the nature of their interactions through the strong, weak, electromagnetic, and gravitational forces. Key experimental evidence, particularly from deep inelastic scattering experiments, is detailed, along with visualizations of core concepts and interaction pathways.

Introduction to Quarks

The concept of **quarks** was independently proposed in 1964 by physicists Murray Gell-Mann and George Zweig to bring order to the "particle zoo" of newly discovered hadrons.[3] They theorized that hadrons, such as protons and neutrons, were not elementary particles but were composed of smaller, more fundamental constituents.[3] This model has since become a cornerstone of the Standard Model of particle physics.[4]

Quarks are elementary fermions with a spin of $1/2$.^[1] They are unique among the elementary particles in the Standard Model as they are the only ones to experience all four fundamental forces.^{[1][2]} A defining characteristic of **quarks** is that they are never observed in isolation, a phenomenon known as color confinement.^{[1][2]} They can only exist within composite particles called hadrons (baryons and mesons) or in a deconfined state of matter known as a **quark-gluon plasma**.^{[1][5]}

There are six types of **quarks**, known as "flavors," which are organized into three generations of increasing mass.^{[1][6]} All stable, observable matter in the universe is composed of the first-generation **quarks** (up and down) and electrons.^{[1][6]}



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Fig 1. The six flavors of **quarks** organized into three generations.

Fundamental Properties of Quarks

Quarks are defined by a set of intrinsic properties, including flavor, mass, electric charge, spin, and color charge.

Flavor, Mass, and Electric Charge

The six **quark** flavors are up, down, charm, strange, top, and bottom.^{[1][5]} Each flavor has a corresponding anti**quark** with the same mass but opposite charge.^[1] **Quarks** of higher generations are more massive and less stable, rapidly decaying into first-generation **quarks**.^{[1][2]}

A key challenge in quantifying **quark** mass is that they are not directly observable.^{[7][8]}

Physicists distinguish between two mass concepts:

- **Current Quark Mass:** The intrinsic mass of a "bare" **quark**, stripped of its associated gluon field.^{[9][10]}
- **Constituent Quark Mass:** The effective mass of a **quark** within a hadron, which includes the mass-energy of the surrounding gluon field and virtual **quark-antiquark** pairs.^{[9][11]} The constituent mass is significantly larger for light **quarks** and accounts for most of the mass of hadrons like protons and neutrons.^[11]

Quarks also possess fractional electric charges, unlike the integer charges of protons and electrons.^[1] Up-type **quarks** (up, charm, top) have a charge of $+2/3$ e, while down-type **quarks** (down, strange, bottom) have a charge of $-1/3$ e, where e is the elementary charge.^{[1][9]}

Property	Up (u)	Down (d)	Charm (c)	Strange (s)	Top (t)	Bottom (b)
Generation	1	1	2	2	3	3
Electric Charge (e)	$+2/3$	$-1/3$	$+2/3$	$-1/3$	$+2/3$	$-1/3$
Spin (\hbar)	$1/2$	$1/2$	$1/2$	$1/2$	$1/2$	$1/2$
Baryon Number	$1/3$	$1/3$	$1/3$	$1/3$	$1/3$	$1/3$

Table 1. Intrinsic properties of the six **quark** flavors.

Quark Flavor	Current Mass (MS scheme, $\mu \approx 2 \text{ GeV}$)	Constituent Mass (approx.)
Up (u)	$2.2 \pm 0.4 \text{ MeV}/c^2$	$\sim 336 \text{ MeV}/c^2$
Down (d)	$4.7 \pm 0.3 \text{ MeV}/c^2$	$\sim 340 \text{ MeV}/c^2$
Strange (s)	$96 \pm 4 \text{ MeV}/c^2$	$\sim 486 \text{ MeV}/c^2$
Charm (c)	$1.27 \pm 0.02 \text{ GeV}/c^2$	$\sim 1.55 \text{ GeV}/c^2$
Bottom (b)	$4.18 \pm 0.03 \text{ GeV}/c^2$	$\sim 4.73 \text{ GeV}/c^2$
Top (t)	$173.1 \pm 0.9 \text{ GeV}/c^2$	$\sim 177 \text{ GeV}/c^2$

Table 2. Approximate current and constituent masses of **quarks**. Current mass values are highly scheme-dependent.

Spin and Color Charge

As fermions, all **quarks** have a spin of $1/2$, meaning they obey the Pauli exclusion principle.^[1] This principle forbids identical fermions from occupying the same quantum state simultaneously.^[1]

To resolve a paradox with this principle (e.g., the Δ^{++} baryon, which was thought to be composed of three identical up **quarks** in the same state), the property of color charge was introduced.^[12] Color charge is a property analogous to electric charge but is associated with the strong interaction. It comes in three types, arbitrarily labeled red, green, and blue, and their corresponding anti-colors for anti**quarks** (anti-red, anti-green, anti-blue).^{[1][5][13]} All observable particles (hadrons) must be "colorless" or "white," meaning the color charges of their constituent **quarks** must cancel out.^[12] This is achieved in two primary ways:

- Baryons (3 **quarks**): Contain one red, one green, and one blue **quark** (RGB), which combine to be colorless.^[12]
- Mesons (1 **quark**, 1 anti**quark**): Contain a **quark** of one color and an anti**quark** of the corresponding anti-color (e.g., red and anti-red).

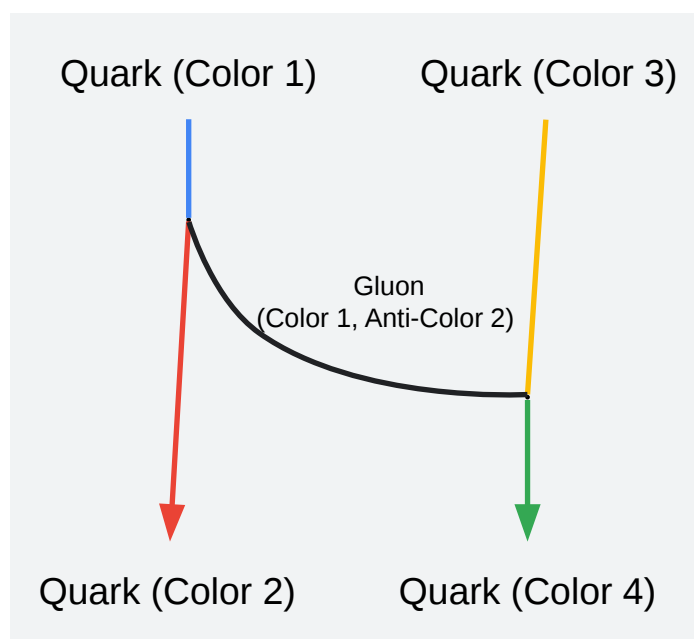
Fundamental Interactions

Quarks are the only known elementary particles that engage in all four fundamental interactions.[1]

Strong Interaction

The strong interaction, described by the theory of Quantum Chromodynamics (QCD), is the force that binds **quarks** together to form hadrons.[14] It is mediated by force-carrying particles called gluons.

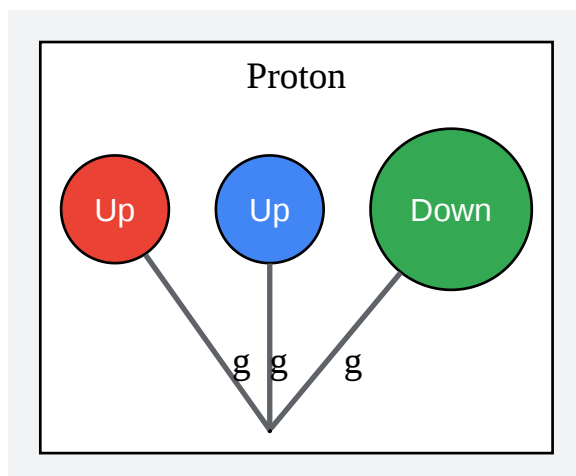
- Mediator: Gluons. There are 8 types of gluons.
- Mechanism: **Quarks** interact by exchanging gluons. Unlike photons in electromagnetism, gluons themselves carry color charge. This self-interaction is a key feature of QCD and leads to the phenomena of confinement and asymptotic freedom.



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Fig 2. Strong interaction between two **quarks** via gluon exchange.

The strong force holds the **quarks** within a proton together. A proton is a baryon composed of two up **quarks** and one down **quark**, with their color charges combining to be neutral.[1]



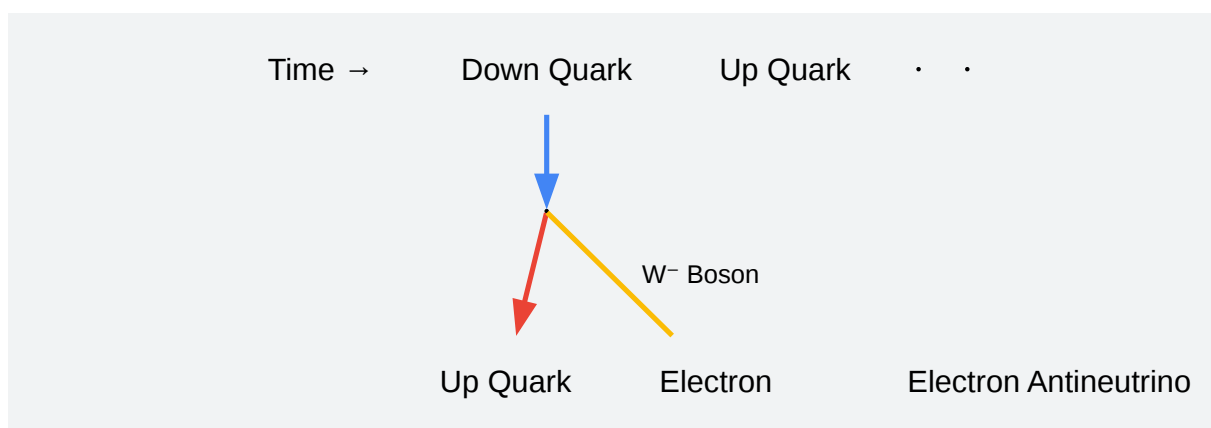
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Fig 3. Composition of a proton with two up **quarks** and one down **quark**.

Weak Interaction

The weak interaction is unique in its ability to change the flavor of a **quark**. This process is responsible for particle decay, such as the beta decay of a neutron into a proton.

- Mediators: W^+ , W^- , and Z bosons.
- Mechanism: In charged current interactions, a **quark** can emit or absorb a W boson, changing its flavor and electric charge. For example, in neutron beta decay, a down **quark** ($-1/3 e$) transforms into an up **quark** ($+2/3 e$) by emitting a W^- boson, which subsequently decays into an electron and an electron antineutrino.[1]



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Fig 4. Weak interaction in beta decay: a down **quark** becomes an up **quark**.

Electromagnetic and Gravitational Interactions

Quarks participate in electromagnetic interactions because they possess electric charge.[1]

This interaction is mediated by photons. Due to having mass, **quarks** also experience the gravitational force, though its effects are negligible at the subatomic scale and are not described by the Standard Model.[1]

Experimental Evidence: Deep Inelastic Scattering

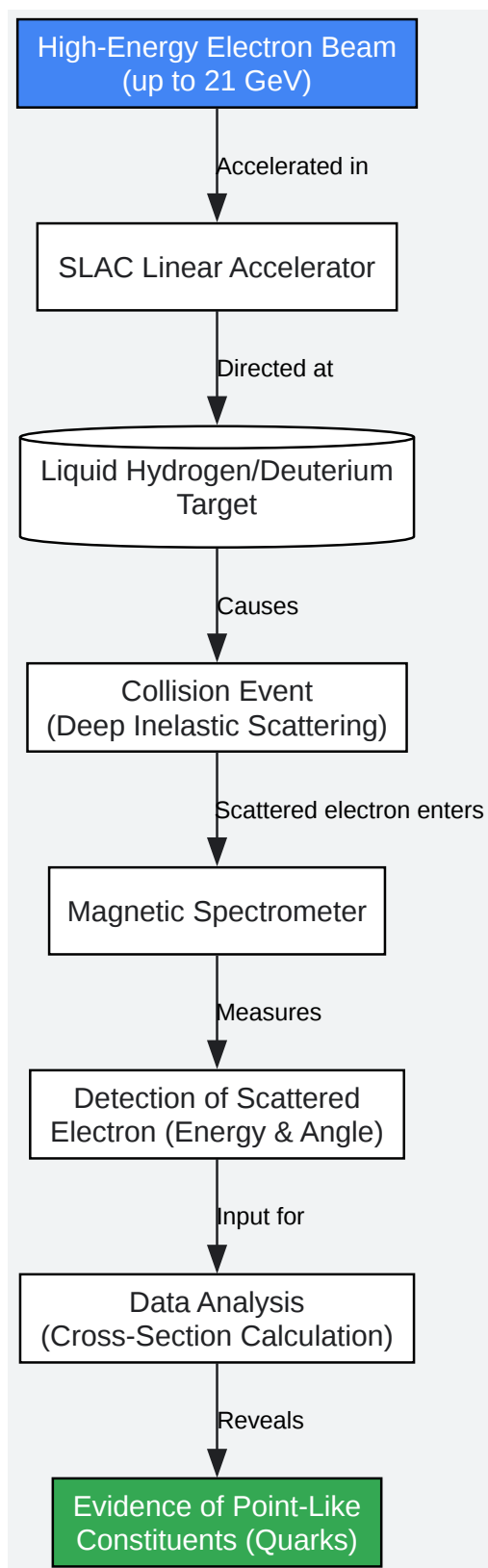
The first direct experimental evidence for the physical existence of **quarks** came from a series of Deep Inelastic Scattering (DIS) experiments conducted at the Stanford Linear Accelerator Center (SLAC) between 1967 and 1973.[5][14] These experiments, which led to the 1990 Nobel Prize in Physics for Jerome Friedman, Henry Kendall, and Richard Taylor, were analogous to Rutherford's earlier experiment that revealed the atomic nucleus.[5][11]

Experimental Protocol

The methodology for the SLAC-MIT DIS experiments involved the following key components: [14]

- **Electron Acceleration:** A beam of high-energy electrons was generated and accelerated to energies up to 21 GeV using the two-mile-long linear accelerator at SLAC.[2][14] High energy was critical to achieve a short wavelength, enabling the electrons to probe distances deep inside the target nucleons.[11]
- **Target Interaction:** The accelerated electron beam was directed at a stationary target. The primary targets used were liquid hydrogen (providing proton targets) and later, liquid deuterium (providing both proton and neutron targets).[2][14]
- **Scattering and Detection:** The electrons scattered after colliding with the nucleons in the target. Large magnetic spectrometers were used to measure the momentum and scattering angle of the deflected electrons.[6][9]
- **Data Analysis:** The experiment measured the number of electrons scattered at large angles with significant energy loss (hence "deep inelastic"). The observed cross-sections were much larger than expected if the proton's charge were diffuse.[1] The results indicated that

the electrons were scattering off hard, point-like, charged constituents within the proton and neutron.^[3] These constituents were initially called "partons" by Richard Feynman and were later identified as **quarks**.^[3]



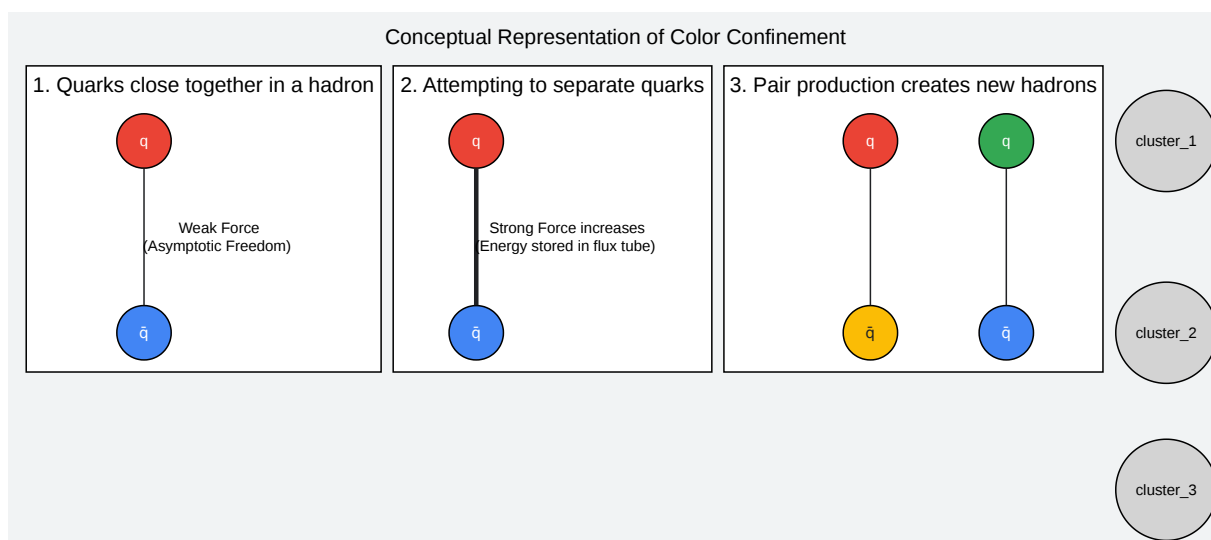
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Fig 5. Experimental workflow for Deep Inelastic Scattering at SLAC.

Quark Confinement and Asymptotic Freedom

The strong interaction exhibits two counterintuitive and related phenomena: color confinement and asymptotic freedom.

- **Color Confinement:** This principle states that **quarks** and gluons cannot be isolated and observed as free particles.^{[1][5]} The force between color-charged particles, unlike electromagnetism, does not decrease with distance. Instead, the energy in the gluon field between two **quarks** increases as they are pulled apart, as if connected by a string or "flux tube". If enough energy is put into the system to try and separate the **quarks**, that energy is converted into a new **quark-antiquark** pair, resulting in the creation of new hadrons rather than an isolated **quark**.
- **Asymptotic Freedom:** Conversely, at very short distances (or equivalently, at very high energies), the strong force between **quarks** becomes surprisingly weak. In this regime, **quarks** behave almost as free particles. This property was crucial for interpreting the results of the DIS experiments, where high-energy electrons interacted with **quarks** as if they were nearly free inside the nucleon.



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Fig 6. The principle of color confinement and pair production.

Conclusion

Quarks are the fundamental constituents of hadronic matter, characterized by six flavors and a unique property called color charge. Their interactions are governed by the fundamental forces, with the strong interaction, described by Quantum Chromodynamics, being responsible for binding them into the protons and neutrons that form atomic nuclei. The phenomena of color confinement and asymptotic freedom are defining features of this interaction. The weak interaction allows **quarks** to change flavor, driving particle decay, while their electric charge subjects them to the electromagnetic force. The physical reality of **quarks** was unequivocally established through the landmark deep inelastic scattering experiments at SLAC, which provided a window into the sub-structure of matter and solidified a critical component of the Standard Model.

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